

# quizalofop-P-ethyl application integrated weed management systems

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Quizalofop

CAS No.: 76578-12-6

Cat. No.: S540883

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## Chemical Identity and General Properties

Table 1: Properties of Quizalofop-P-Ethyl

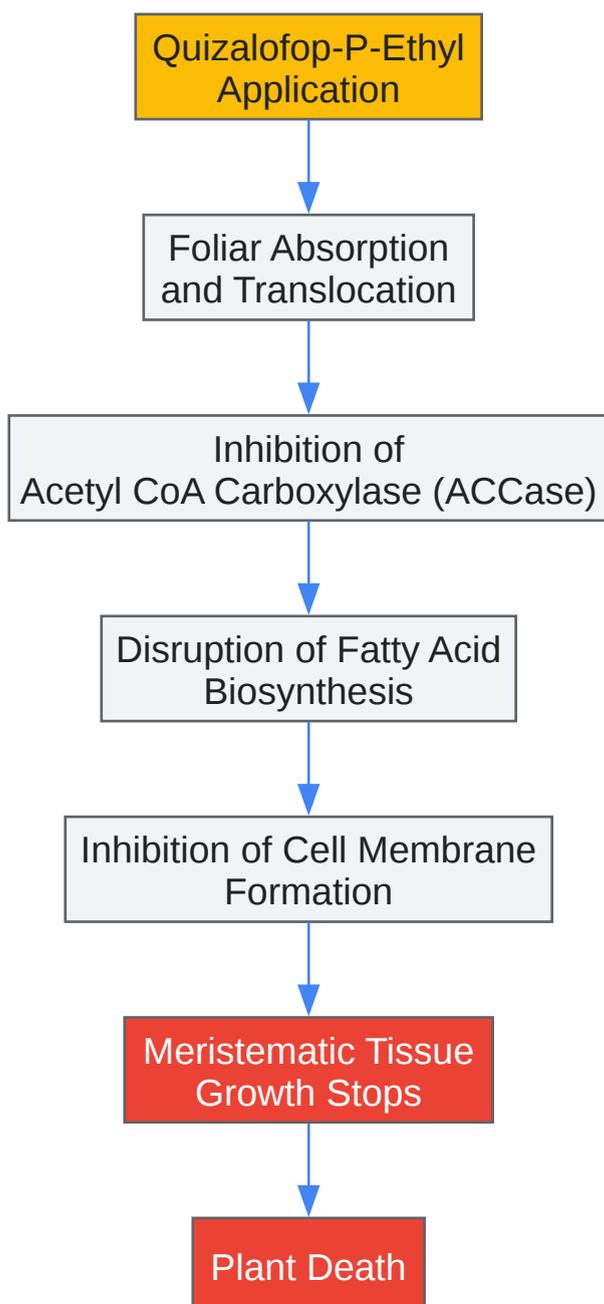
Property	Description
Chemical Class	Aryloxyphenoxypropionate (FOPs) [1]
HRAC/WSSA Group	Group 1 (Legacy A) [2]
Site of Action	Inhibition of Acetyl CoA Carboxylase (ACCase) [3]
Application Type	Selective, Post-emergence (POST) [1]
Target Weed Spectrum	Annual and perennial grasses [1]

**Quizalofop-P-ethyl** is a selective systemic herbicide. It is absorbed by foliage and translocated to meristematic tissues, controlling annual and perennial grass weeds in broadleaf crops [1]. Its selective action makes it safe for crops like soybeans, cereals, and canola.

## Biochemical Mode of Action and Site of Activity

**Quizalofop-P-ethyl** functions as an ACCase inhibitor. It specifically blocks the enzyme acetyl-CoA carboxylase, a critical component in the first committed step of fatty acid biosynthesis in plants [3]. This inhibition halts the production of lipids necessary for constructing new cell membranes, which is essential for cell growth and development, particularly in meristematic regions [1].

The following diagram illustrates the sequence of physiological events leading to plant death:



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This site-of-action specificity makes it highly effective against grass weeds, which rely on this particular ACCase enzyme form, while most broadleaf crops possess a naturally insensitive form of the enzyme, allowing for selective use [1].

## Application Guidelines and Protocol Specifications

**Table 2: Detailed Application Protocol for Quizalofop-P-Ethyl**

Parameter	Specification
Standard Use Rate	Varies by formulation and target weed. See Table 3 for specific products.
Application Timing	Post-emergence, to actively growing grass weeds before maturity [1].
Growth Stage (Soybeans)	Up to the R1 stage (beginning bloom) for glufosinate-resistant soybeans [2].
Growth Stage (Canola)	Up to 14 days before flowering or no later than 65 days before harvest [2].
Water Volume	Follow specific product label instructions for carrier volume.
Adjuvants	Often required; consult the product label for specific adjuvant recommendations.
Environmental Notes	Application under optimal environmental conditions (moderate temperature, good soil moisture) enhances efficacy.

## Key Experimental Protocol: Efficacy Trial for Grass Weed Control

This protocol outlines a standard field experiment to evaluate the efficacy of **quizalofop**-P-ethyl against grass weeds.

- **Objective:** To determine the effectiveness of **quizalofop**-P-ethyl at various use rates against target grass weed species (e.g., barnyardgrass, foxtails) in a broadleaf crop.
- **Experimental Design:** Randomized Complete Block Design (RCBD) with a minimum of four replications.
- **Treatments:**
  - Untreated control (no herbicide).
  - Standard herbicide check (e.g., a different Group 1 herbicide if relevant).
  - **Quizalofop**-P-ethyl at multiple rates (e.g., label rate, 0.75x, 1.25x label rate).
- **Application:**
  - **Equipment:** Use a precision research plot sprayer.
  - **Calibration:** Calibrate the sprayer to deliver the appropriate volume (e.g., 20 gallons per acre) at a constant pressure and speed.
  - **Timing:** Apply when target grass weeds are at the 2-4 leaf stage.
- **Data Collection:**
  - **Weed Control Assessment:** Visually estimate percent control (0% = no effect, 100% = complete death) for each species at 14, 28, and 56 days after application (DAA).
  - **Crop Phytotoxicity:** Assess crop injury on the same scale and timings.
  - **Biomass:** At the end of the trial (56 DAA), harvest above-ground weed biomass from a defined quadrat in each plot, dry, and weigh.
  - **Crop Yield:** Harvest the crop from each plot at maturity and determine yield.
- **Data Analysis:** Subject data to analysis of variance (ANOVA) and separate treatment means using an appropriate test (e.g., Fisher's Protected LSD at p=0.05).

## New Formulations for 2025

Recent developments include premixes that combine **quizalofop**-P-ethyl with other sites of action to broaden the weed control spectrum and aid in resistance management.

**Table 3: New Herbicide Formulations Containing Quizalofop-P-Ethyl (2025)**

Trade Name	Active Ingredients (Site of Action Groups)	Labeled Crops	Typical Use Rate (fl oz/acre)	Key Target Weeds
Zalo	Quizalofop-P-ethyl (Group 1) + Glufosinate ammonium (Group 10) [2]	Glufosinate-resistant Soybeans, Canola [2]	32-43 (soybeans), 22-29 (canola) [2]	Broad spectrum of annual grasses and broadleaf weeds [2]

# Resistance Management and Integrated Weed Management (IWM)

## Documented Resistance

Resistance to ACCase-inhibiting herbicides (Group 1) is a significant and growing problem worldwide. The International Survey of Herbicide Resistant Weeds has documented numerous cases of barnyardgrass (*Echinochloa crus-galli*) with resistance to Group 1 herbicides, including specific cases of resistance to **quizalofop**-ethyl and the closely related fenoxaprop-ethyl in China [3]. Some populations, particularly in Italy and Brazil, have evolved multiple resistance to Groups 1 (ACCCase inhibitors) and 2 (ALS inhibitors), making them exceedingly difficult to control [3].

## IWM Strategies Incorporating Quizalofop-P-Ethyl

To preserve the utility of **quizalofop**-P-ethyl, it must be deployed within a diverse IWM program. The following strategies are critical [4]:

- **Herbicide Rotation and Tank-Mixing:** Avoid consecutive applications of Group 1 herbicides. Rotate to herbicides with different sites of action (e.g., Groups 15, 27, or 10). Use tank mixtures that include multiple, effective sites of action on the target weeds [4]. The "Take Action Herbicide Classification Chart" is an invaluable tool for selecting herbicides from different groups [5].
- **Utilize Residual Herbicides:** Incorporate soil-applied herbicides with different modes of action (e.g., Group 15) to control weeds emerging after application, thereby reducing reliance on any single post-emergence herbicide [4].
- **Diversify Crop Rotations:** Rotating crops, especially between broadleaf and grass crops, naturally shifts the selection pressure and allows for the use of different herbicide chemistries and non-chemical control methods [4].
- **Employ Mechanical and Physical Controls:** Tactical tillage and hand-weeding can effectively manage weed escapes, including those that may be resistant to **quizalofop**-P-ethyl. This removes resistant plants before they can set seed [4].
- **Scouting and Record Keeping:** Meticulous records of herbicides used, rates, and weed control efficacy are essential for making informed management decisions and identifying resistance issues early [4].

## Conclusion

**Quizalofop-P-ethyl** remains a vital tool for post-emergence grass control in broadleaf crops. Its future efficacy depends on strategic use within an integrated framework. Researchers and professionals should prioritize using the most current herbicide classification resources [5] and adhere to robust resistance management protocols to ensure this chemistry remains effective for sustainable crop production.

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